

Spectroscopic and Biological Insights into Retigeranic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Retigeranic acid*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Retigeranic acid**, a complex sesterterpenoid natural product. The information presented herein is intended to serve as a valuable resource for researchers in natural product chemistry, medicinal chemistry, and drug development. This document details the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, along with the experimental protocols utilized for their acquisition. Additionally, a logical diagram illustrating a key biological activity of a related compound is provided to inspire further investigation into the therapeutic potential of this molecular scaffold.

Spectroscopic Data of a Key Intermediate in the Synthesis of (-)-Retigeranic Acid A

The following tables summarize the quantitative spectroscopic data for a key intermediate compound in the synthesis of (-)-**Retigeranic Acid A**, as reported by Wang, X., et al.[\[1\]](#). This data is crucial for the structural elucidation and characterization of this complex molecule.

¹H NMR Spectroscopic Data

Table 1: ¹H NMR (500 MHz, CDCl₃) data for a key intermediate in the synthesis of (-)-**Retigeranic Acid A**.[\[1\]](#)

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
5.34	s	
4.28-4.19	m	
3.54	dd	9.4, 8.1
2.45	dddd	15.2, 12.3, 5.6, 2.8
2.15-1.97	m	
1.86	dddd	12.9, 9.6, 8.0, 3.3
1.72	dt	13.0, 3.5
1.69-1.51	m	
1.48	s	
1.25	td	13.9, 2.8
0.98	s	
0.88	s	
0.02	s	

¹³C NMR Spectroscopic Data

Table 2: ¹³C NMR (125 MHz, CDCl₃) data for a key intermediate in the synthesis of (-)-**Retigeranic Acid A**.[\[1\]](#)

Chemical Shift (δ) ppm
149.2
122.8
81.5
68.9
44.3
34.4
29.9
29.8
25.9
25.8
18.2
16.9
-4.3
-4.7

Infrared (IR) Spectroscopic Data

Table 3: IR (KBr) data for a key intermediate in the synthesis of (-)-**Retigeranic Acid A**.[\[1\]](#)

Wavenumber (cm ⁻¹)
3384
2956
2857
1684
1653
1559
1506
1472
1375
1363
1257
1140
1106
1005
980
908
878
774
668

High-Resolution Mass Spectrometry (HRMS) Data

Table 4: HRMS (ESI-Q-TOF) data for a key intermediate in the synthesis of (-)-**Retigeranic Acid A**.^[1]

Ion	Calculated m/z	Found m/z
[M+Na] ⁺	305.1907	305.1899

Experimental Protocols

The following are generalized experimental protocols for the acquisition of spectroscopic data, based on standard practices in natural product characterization.^[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectra were recorded on a 500 MHz spectrometer.^[1] Samples were dissolved in deuterated chloroform (CDCl₃), and chemical shifts are reported in parts per million (ppm) relative to the residual solvent peak.^[1] For ¹H NMR, coupling constants (J) are reported in Hertz (Hz).^[1]

Infrared (IR) Spectroscopy

IR spectra were recorded on a Fourier-transform infrared (FTIR) spectrometer using potassium bromide (KBr) pellets.^[1]

High-Resolution Mass Spectrometry (HRMS)

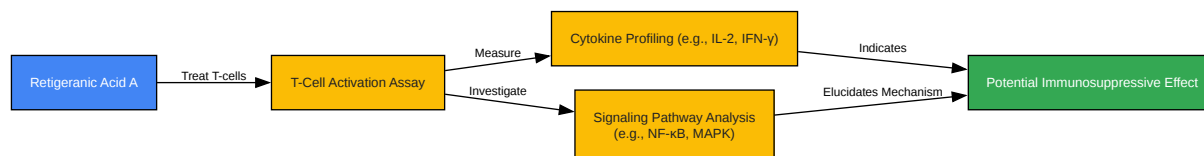
High-resolution mass spectra were obtained using an electrospray ionization-quadrupole-time of flight (ESI-Q-TOF) mass spectrometer.^[1]

Biological Activity and Potential Therapeutic Pathways

While specific signaling pathway data for **Retigeranic acid** is not extensively documented, related sesterterpenoids have shown interesting biological activities. For instance, a study on gracilisoids, a class of plant sesterterpenoids, revealed their immunosuppressive effects on T-cells.^[2] This suggests a potential avenue of investigation for **Retigeranic acid**'s mechanism of action.

The following diagram illustrates a simplified logical workflow for investigating the potential immunosuppressive activity of **Retigeranic Acid A**, based on the findings for related

compounds.



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Caption: Logical workflow for investigating the immunosuppressive potential of **Retigeranic Acid A**.

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References

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